

Trimethylsilyl acetate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylsilyl acetate

Cat. No.: B1583800

[Get Quote](#)

Trimethylsilyl Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylsilyl acetate (TMSA) is a versatile organosilicon compound with significant applications in organic synthesis and analytical chemistry. This technical guide provides an in-depth overview of its chemical properties, structure, and key applications. Detailed experimental protocols for its synthesis and use as a silylating agent are presented, alongside a thorough analysis of its spectroscopic characteristics. This document aims to serve as a comprehensive resource for professionals utilizing or considering the use of **trimethylsilyl acetate** in their research and development endeavors.

Chemical Properties and Structure

Trimethylsilyl acetate, also known as acetoxytrimethylsilane, is a colorless liquid that is soluble in many common organic solvents.^[1] It is characterized by the presence of a trimethylsilyl group bonded to an acetate moiety.^[1] This structure imparts unique reactivity, making it a valuable reagent in various chemical transformations.

Physicochemical Properties

A summary of the key physicochemical properties of **trimethylsilyl acetate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₅ H ₁₂ O ₂ Si
Molecular Weight	132.23 g/mol
Boiling Point	102-104 °C
Melting Point	-32 °C
Density	0.882 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.388
CAS Number	2754-27-0

Structural Information

The structural representation of **trimethylsilyl acetate** is fundamental to understanding its chemical behavior.

Identifier	Representation
SMILES	<chem>CC(=O)O--INVALID-LINK--(C)C</chem>
InChI	InChI=1S/C5H12O2Si/c1-5(6)7-8(2,3)4/h1-4H3

Spectroscopic Data

The structural features of **trimethylsilyl acetate** have been well-characterized by various spectroscopic techniques.

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the hydrogen and carbon framework of the molecule.

¹H NMR (Proton NMR)[\[2\]](#)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.0	Singlet	3H	CH ₃ (acetate)
~0.2	Singlet	9H	Si(CH ₃) ₃

¹³C NMR (Carbon-13 NMR)

Chemical Shift (ppm)	Assignment
~170	C=O (carbonyl)
~23	CH ₃ (acetate)
~0	Si(CH ₃) ₃

IR Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in **trimethylsilyl acetate**.^[3]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960	Strong	C-H stretch (in Si-CH ₃)
~1725	Strong	C=O stretch (ester)
~1250	Strong	Si-CH ₃ symmetric deformation
~1050	Strong	Si-O-C stretch
~840	Strong	Si-C stretch

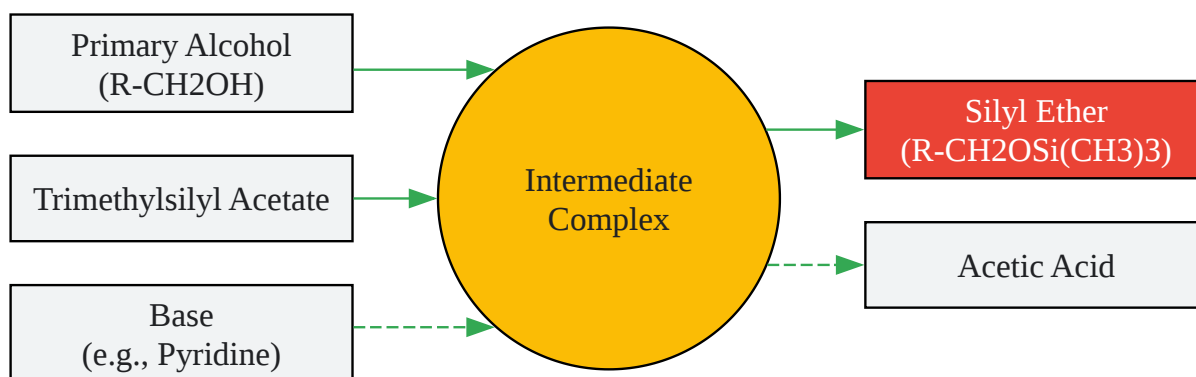
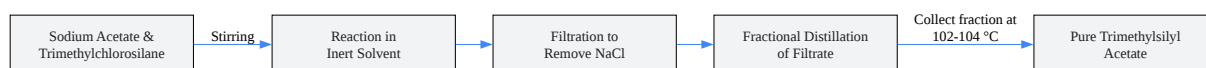
Experimental Protocols

Detailed methodologies for the synthesis and application of **trimethylsilyl acetate** are crucial for reproducible and efficient laboratory work.

Synthesis of Trimethylsilyl Acetate

A common and efficient method for the synthesis of **trimethylsilyl acetate** involves the reaction of sodium acetate with trimethylchlorosilane.[4]

Experimental Workflow: Synthesis of Trimethylsilyl Acetate



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trimethylsilyl acetate(2754-27-0) ¹H NMR spectrum [chemicalbook.com]
- 2. TRIMETHYLSILYLMETHYL ACETATE(2917-65-9) ¹³C NMR spectrum [chemicalbook.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. CN103755734A - Synthesis method of trimethylsilyl acetate - Google Patents [patents.google.com]

- To cite this document: BenchChem. [Trimethylsilyl acetate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583800#trimethylsilyl-acetate-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com